

2-Chloro-5-methoxybenzonitrile material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Chloro-5-methoxybenzonitrile

Cat. No.: B159054

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An In-depth Technical Guide to the Material Safety of **2-Chloro-5-methoxybenzonitrile** for Advanced Research Applications

Introduction

2-Chloro-5-methoxybenzonitrile is a substituted benzonitrile that serves as a key intermediate in the synthesis of various organic compounds, particularly within the pharmaceutical and agrochemical industries. Its unique chemical structure makes it a valuable building block for drug discovery and development professionals. However, the same reactivity that makes it useful also necessitates a thorough understanding of its potential hazards. This guide, designed for researchers and scientists, moves beyond a standard Material Safety Data Sheet (MSDS) to provide a deeper, more practical understanding of the causality behind safety protocols. By synthesizing data from authoritative sources, we aim to equip laboratory professionals with the knowledge to handle this compound not just safely, but intelligently.

Section 1: Chemical and Physical Identity

A precise understanding of a compound's physical and chemical properties is the foundation of its safe handling. These characteristics dictate its behavior under various laboratory conditions, from storage to reaction quenching.

Table 1: Chemical Identifiers for **2-Chloro-5-methoxybenzonitrile**

Identifier	Value	Source
CAS Number	127667-00-9	[1] [2] [3]
Molecular Formula	C ₈ H ₆ ClNO	[1] [3] [4]
Molecular Weight	167.59 g/mol	[3] [4] [5]
Synonyms	4-Chloro-3-cyanoanisole	[1]
IUPAC Name	2-chloro-5-methoxybenzonitrile	

Table 2: Physical and Chemical Properties

Property	Value	Causality and Experimental Insight
Appearance	White to off-white solid	[4]
Melting Point	48 - 52 °C	[4]
Boiling Point	276 - 278 °C	[4]
Solubility	Insoluble in water; Soluble in common organic solvents (e.g., ethanol, dichloromethane).	[4]
Flash Point	119.1 °C	[4]

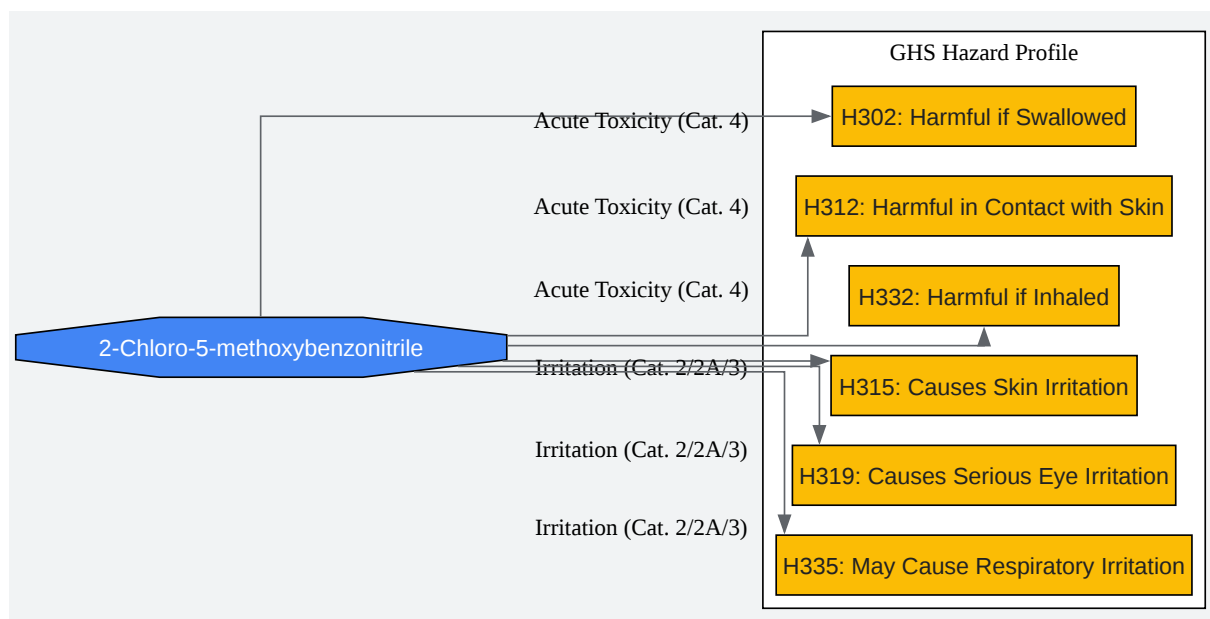
Section 2: Hazard Identification and GHS Classification

2-Chloro-5-methoxybenzonitrile is classified under the Globally Harmonized System (GHS) as a hazardous substance. The primary concerns are its acute toxicity and irritant properties. Understanding these classifications is crucial for risk assessment.[\[1\]](#)

- Signal Word: Warning[\[1\]](#)
- Hazard Pictogram: GHS07 (Exclamation Mark)[\[1\]](#)

Hazard Statements:

- H302+H312+H332: Harmful if swallowed, in contact with skin, or if inhaled.[1] This triple classification underscores that all three major routes of exposure—ingestion, dermal contact, and inhalation—are significant risks.
- H315: Causes skin irritation.[1] This indicates the compound can cause a local inflammatory reaction upon contact with the skin.
- H319: Causes serious eye irritation.[1] Contact with the eyes is likely to cause significant, potentially damaging, irritation.
- H335: May cause respiratory irritation.[1] Inhalation of the dust can irritate the nose, throat, and lungs.

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Caption: GHS Hazard Profile for **2-Chloro-5-methoxybenzonitrile**.

Section 3: Risk Mitigation and Safe Handling Protocols

A proactive approach to safety involves integrating engineering controls, personal protective equipment (PPE), and validated procedures into a seamless workflow.

Engineering Controls and Personal Protective Equipment (PPE)

The primary goal is to minimize exposure through all routes. The choice of controls is a direct response to the compound's hazard profile.

- Engineering Controls:
 - Chemical Fume Hood: All manipulations of the solid compound (weighing, transferring) and any reactions should be performed in a certified chemical fume hood.[\[6\]](#)[\[7\]](#) This is critical to mitigate the inhalation hazard (H332, H335).
 - Ventilation: The laboratory must have adequate general exhaust ventilation to prevent accumulation of any fugitive dust or vapors.[\[8\]](#)[\[9\]](#)
 - Eyewash Stations and Safety Showers: Must be readily accessible and tested regularly.[\[6\]](#)[\[7\]](#)[\[9\]](#) Their proximity is a non-negotiable control for a compound that causes serious eye and skin irritation (H315, H319).
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Chemical safety goggles or glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards are mandatory.[\[8\]](#)[\[9\]](#)
 - Skin Protection:
 - Gloves: Chemically resistant gloves (e.g., nitrile) must be worn. Gloves must be inspected for integrity before use and removed using the proper technique to avoid contaminating the skin.[\[8\]](#)

- Lab Coat: A full-sleeved lab coat is required to protect against skin contact.^[8]
- Respiratory Protection: For situations with a high potential for dust generation where engineering controls may not be sufficient, a NIOSH/MSHA-approved respirator (e.g., N95 dust mask) should be used.^{[8][9]}

Procedural Workflow for Safe Handling

This protocol is designed as a self-validating system to minimize exposure during routine lab work.

- Preparation: Before retrieving the compound, ensure the fume hood is operational, the work area is clean, and all required PPE is donned correctly.
- Weighing and Transfer:
 - Perform all weighing operations on a draft shield or within the fume hood to contain airborne dust.
 - Use a spatula for transfers. Avoid pouring the solid, which can generate dust.
 - Close the container tightly immediately after use.^{[4][8]}
- Solution Preparation:
 - Add the solid to the solvent slowly to avoid splashing.
 - If the dissolution is exothermic, use an ice bath to control the temperature.
- Post-Handling:
 - Thoroughly decontaminate the work area and any equipment used.
 - Wash hands thoroughly with soap and water after removing gloves.^[8]
 - Contaminated clothing should be removed and washed before reuse.^[10]

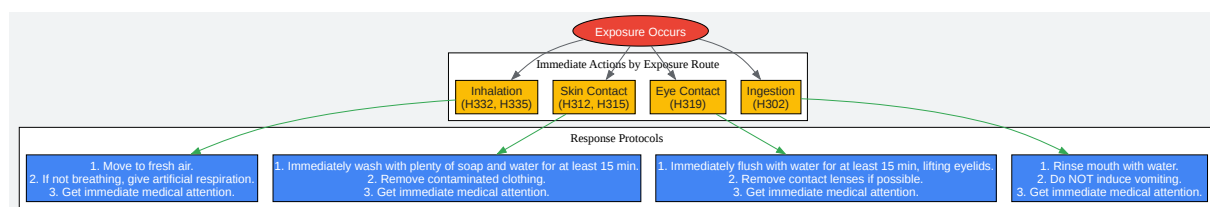
Storage and Incompatibility

Proper storage is essential for maintaining chemical stability and preventing hazardous reactions.

- Conditions: Store in a cool, dry, well-ventilated area in a tightly sealed container.[4][5][11] This prevents moisture absorption and reaction with atmospheric components.
- Incompatible Materials: Keep away from strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[1][5][8] Nitriles can react violently with strong acids and can hydrolyze exothermally in the presence of acids or bases.[11] The combination of bases and nitriles can also produce highly toxic hydrogen cyanide gas.[11]

Section 4: Emergency Response and First Aid

In the event of an exposure or spill, a rapid and informed response is critical.



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Caption: Emergency Response Workflow for Accidental Exposure.

First-Aid Protocols

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[1][12] If breathing has stopped or is difficult, provide artificial respiration.[1][12] Seek immediate

medical advice.[1]

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1][10] Remove all contaminated clothing.[1] Seek immediate medical attention as the substance is harmful via dermal absorption.[1]
- Eye Contact: Immediately flush eyes thoroughly with water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1][8] If present, remove contact lenses after the first 5 minutes and continue rinsing.[1] Get immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious, rinse their mouth with water.[1][8] Never give anything by mouth to an unconscious person.[1][8] Seek immediate medical attention.[1]

Firefighting and Accidental Release Measures

- Firefighting:
 - Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[1][8]
 - Specific Hazards: Thermal decomposition generates toxic and irritating gases, including carbon oxides, nitrogen oxides, and hydrogen chloride.[1][8]
 - Protective Equipment: Firefighters must wear gas-tight, chemically protective clothing and self-contained breathing apparatus (SCBA).[1][11]
- Accidental Release:
 - Evacuate: Evacuate unnecessary personnel from the area.[1]
 - Ventilate: Ensure adequate ventilation.
 - Protect: Wear full PPE, including respiratory protection. Avoid breathing dust.[8][13]
 - Contain: Prevent the spill from entering drains or waterways.[8][10]

- Clean-up: Carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[8][9]

Section 5: Toxicological and Ecological Profile

- Toxicological Summary: The primary toxicological concerns are acute effects from short-term exposure. It is classified as harmful (Category 4) via oral, dermal, and inhalation routes.[1] It is a confirmed irritant to the skin, eyes, and respiratory system.[1] There is no data available to classify it as a carcinogen, mutagen, or reproductive toxin.[1]
- Ecological Summary: There is no specific ecological data available in the reviewed safety data sheets.[1] As a standard precautionary principle for synthetic organic compounds, release into the environment should be avoided. All waste material and contaminated cleaning supplies must be disposed of as hazardous chemical waste.[10]

Section 6: Disposal Considerations

Disposal of **2-Chloro-5-methoxybenzonitrile** and its containers must be handled in accordance with all local, regional, and national regulations. The material should be disposed of at an approved waste disposal plant.[1] Do not dispose of it via sanitary sewers.

Conclusion

2-Chloro-5-methoxybenzonitrile is a valuable research tool, and like many such tools, it carries inherent risks. A comprehensive understanding of its toxicology, reactivity, and physical properties is not an obstacle to its use but a prerequisite for its safe and effective application. By implementing the engineering controls, personal protective equipment, and procedural workflows detailed in this guide, researchers can confidently manage the risks and focus on advancing their scientific objectives.

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